

Application Notes and Protocols for Elevated Plus Maze (EPM) Studies of Tofisopam

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Compound of Interest

Compound Name: Tofisopam

Cat. No.: B1682394

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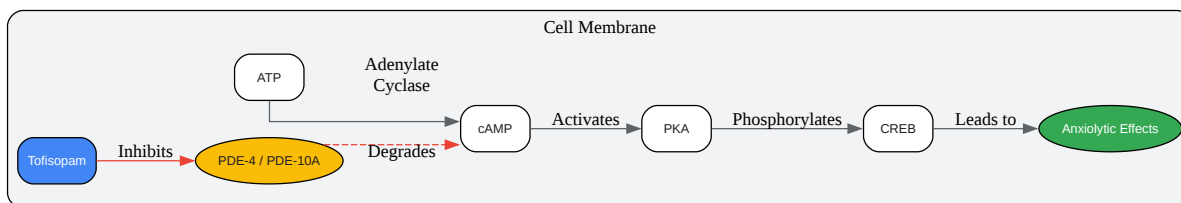
Introduction

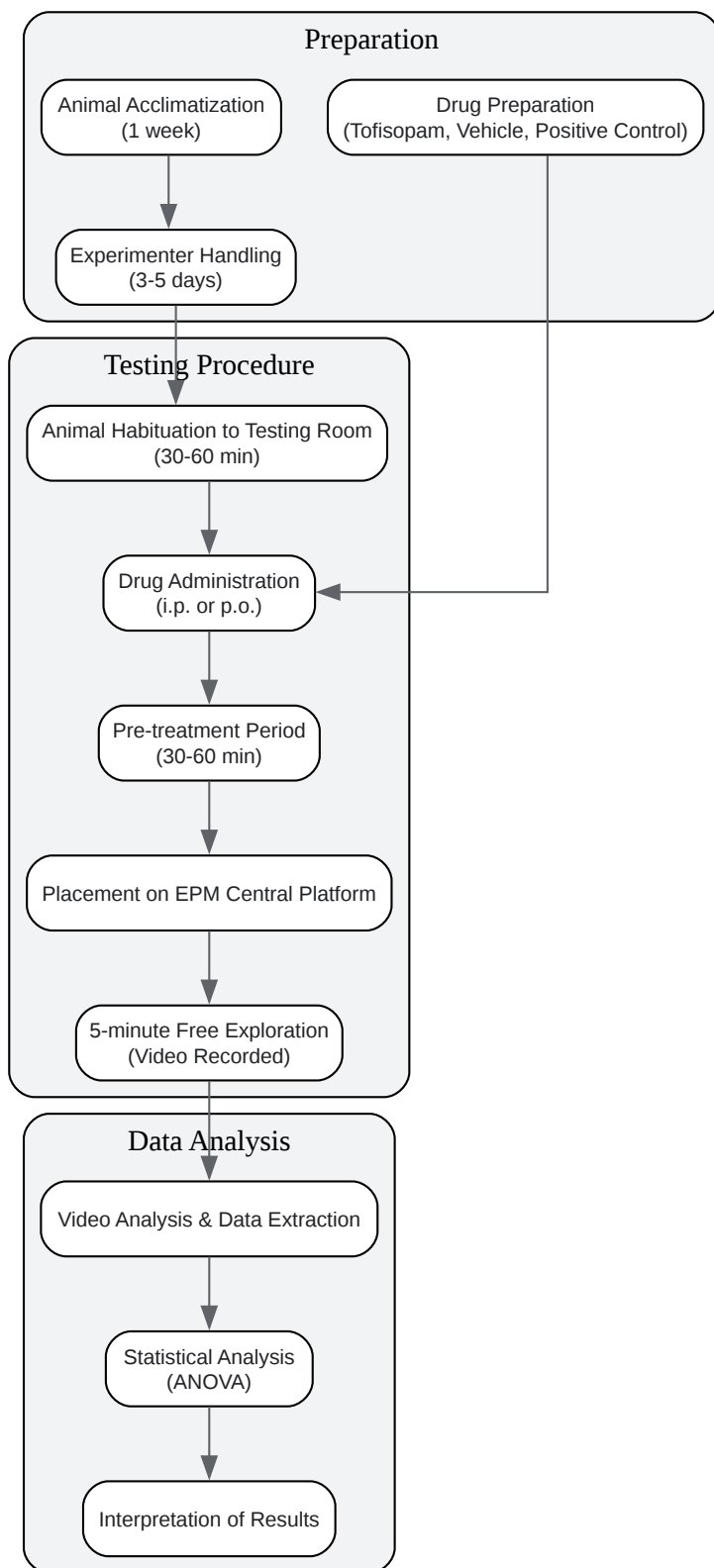
Tofisopam is an atypical benzodiazepine derivative with anxiolytic properties. Unlike classical 1,4-benzodiazepines, **Tofisopam** does not bind to the benzodiazepine site on the GABA-A receptor.[1] Its mechanism of action is primarily attributed to the inhibition of phosphodiesterase (PDE) enzymes, particularly PDE-4 and PDE-10A, leading to an increase in intracellular cyclic adenosine monophosphate (cAMP).[1] This unique pharmacological profile suggests that **Tofisopam** may exert its anxiolytic effects with a reduced side-effect profile, such as sedation and muscle relaxation, compared to traditional benzodiazepines.

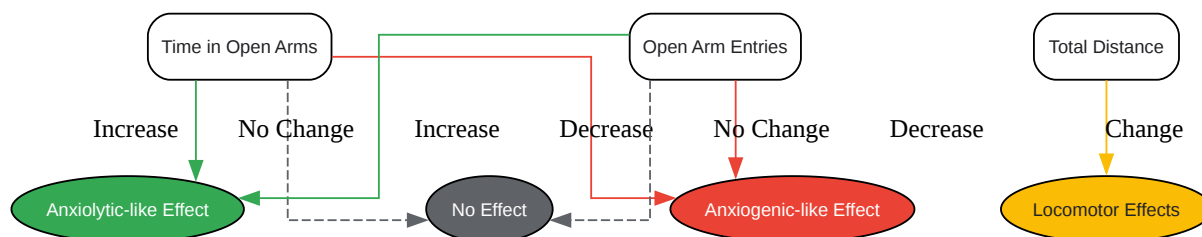
The elevated plus maze (EPM) is a widely used and validated behavioral assay to assess anxiety-like behavior in rodents.[2] The test is based on the conflict between the innate tendency of rodents to explore a novel environment and their aversion to open and elevated spaces.[2] Anxiolytic compounds typically increase the time spent and the number of entries into the open arms of the maze.

This document provides a detailed protocol for investigating the anxiolytic potential of **Tofisopam** using the elevated plus maze test in mice.

Mechanism of Action Signaling Pathway







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References

- 1. go.drugbank.com [go.drugbank.com]
- 2. The use of the elevated plus maze as an assay of anxiety-related behavior in rodents - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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